

CPhos: A Technical Overview of a Key Buchwald Ligand

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Compound of Interest

Compound Name: CPhos

Cat. No.: B591583

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Introduction

In the realm of modern synthetic organic chemistry, the development and application of highly efficient catalysts are of paramount importance for the construction of complex molecular architectures. Among the vast array of catalytic systems, those based on palladium precatalysts and specialized phosphine ligands have revolutionized cross-coupling reactions. This technical guide focuses on **CPhos**, a prominent member of the Buchwald family of biaryl phosphine ligands, providing essential information for researchers, scientists, and professionals in drug development.

Core Properties of CPhos

CPhos, chemically known as 2-Dicyclohexylphosphino-2',6'-bis(N,N-dimethylamino)biphenyl, is a solid, air-stable phosphine ligand.^[1] Its robust nature and efficacy in a wide range of palladium-catalyzed cross-coupling reactions have made it a valuable tool in organic synthesis.^[2] The fundamental physicochemical properties of **CPhos** are summarized in the table below.

Property	Value	Reference
CAS Number	1160556-64-8	[1][3]
Molecular Weight	436.61 g/mol	[1][3]
Empirical Formula	C ₂₈ H ₄₁ N ₂ P	[1]
Physical Form	Solid	[1]
Melting Point	108-113 °C	[1]

Structural and Identification Data

The unique structure of **CPhos**, featuring a biphenyl backbone with a dicyclohexylphosphino group and two dimethylamino substituents, is critical to its catalytic activity. The following diagram illustrates the relationship between the common name, chemical structure, and key identifiers for this ligand.

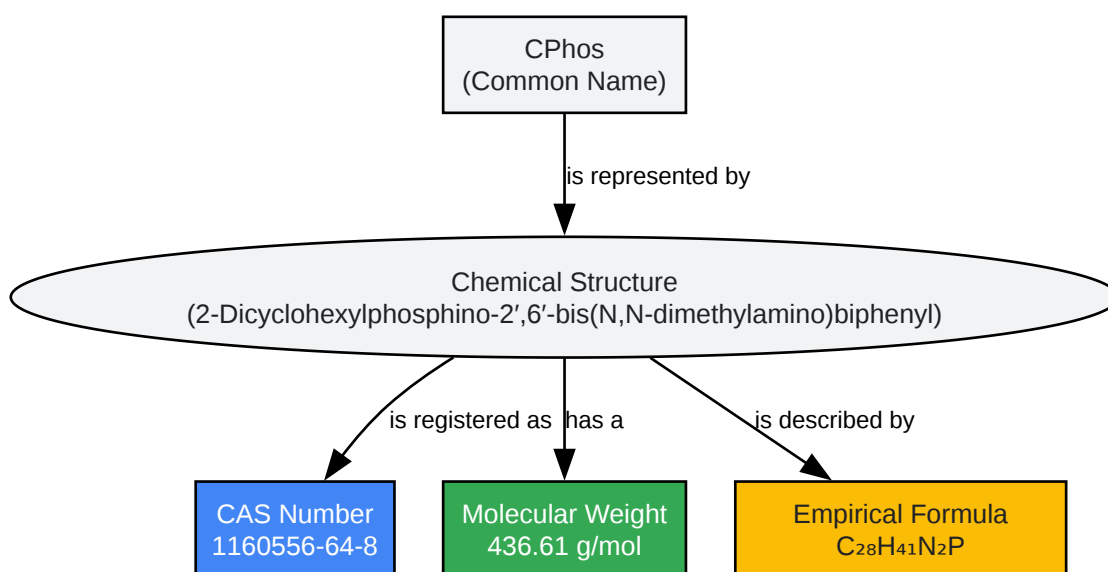


Figure 1: CPhos Identification

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Figure 1: **CPhos** Identification

Applications in Catalysis

CPhos is a versatile ligand suitable for a variety of palladium-catalyzed cross-coupling reactions. Its applications include, but are not limited to:

- Buchwald-Hartwig Amination
- Suzuki-Miyaura Coupling
- Heck Reaction
- Stille Coupling
- Sonogashira Coupling
- Negishi Coupling
- Hiyama Coupling

The sterically hindered and electron-rich nature of the phosphine center in **CPhos** facilitates the oxidative addition and reductive elimination steps in the catalytic cycle, leading to high yields and broad substrate scope.

Experimental Protocol: A General Procedure for Suzuki-Miyaura Coupling

While specific reaction conditions should be optimized for each substrate combination, a general protocol for a Suzuki-Miyaura coupling reaction using a **CPhos**-based catalyst system is provided below.

Materials:

- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- **CPhos**
- Aryl halide (or triflate)
- Boronic acid (or ester)
- Base (e.g., K_3PO_4 , Cs_2CO_3)

- Anhydrous solvent (e.g., toluene, dioxane)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To a dry reaction vessel under an inert atmosphere, add palladium(II) acetate and **CPhos**. The typical Pd:ligand ratio is 1:1.5 to 1:2.
- Add the aryl halide, boronic acid, and base.
- Add the anhydrous solvent via syringe.
- The reaction mixture is then heated with stirring for the required time, monitoring the progress by an appropriate analytical technique (e.g., TLC, GC, LC-MS).
- Upon completion, the reaction is cooled to room temperature, diluted with a suitable solvent (e.g., ethyl acetate), and washed with water and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is then purified by column chromatography on silica gel.

The following workflow diagram illustrates the key steps in this experimental procedure.

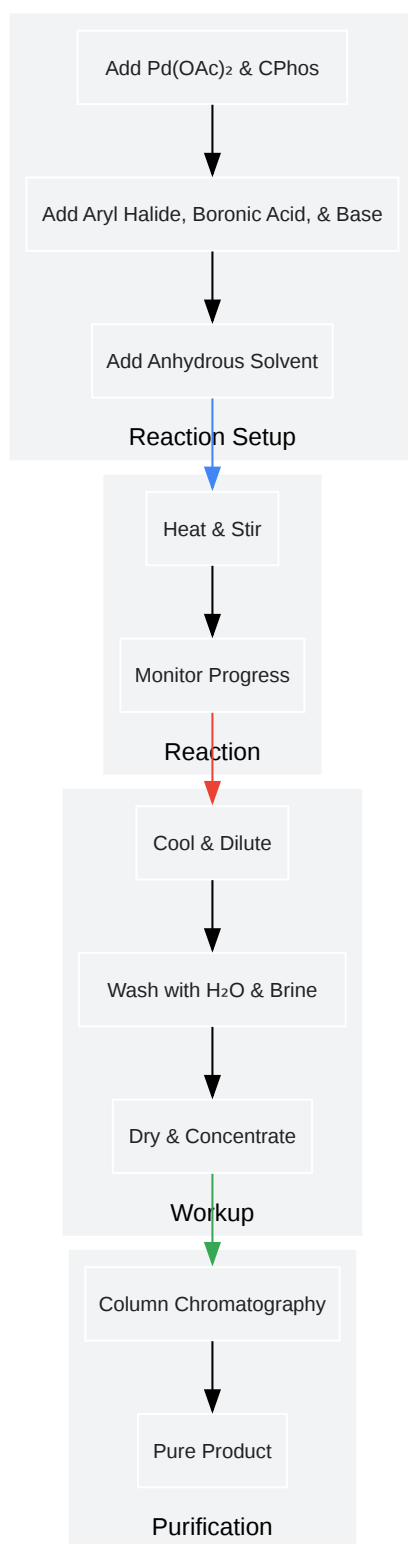


Figure 2: Suzuki-Miyaura Workflow

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Figure 2: Suzuki-Miyaura Workflow

Conclusion

CPhos is a highly effective and versatile ligand in palladium-catalyzed cross-coupling reactions. Its well-defined physical properties and broad applicability make it an indispensable tool for synthetic chemists in academic and industrial research. This guide provides the core technical information necessary for the successful application of **CPhos** in the laboratory.

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References

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